

Validating GPR40-Dependent Effects: A Comparative Analysis of AMG 837 Calcium Hydrate

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Compound of Interest

Compound Name: *AMG 837 calcium hydrate*

Cat. No.: *B15606563*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **AMG 837 calcium hydrate**'s performance against other G protein-coupled receptor 40 (GPR40) agonists. The following sections present supporting experimental data, detailed methodologies, and visual representations of key biological pathways and experimental workflows to validate its GPR40-dependent effects.

AMG 837 is a potent and orally bioavailable partial agonist of GPR40 (also known as Free Fatty Acid Receptor 1 or FFAR1), a receptor predominantly expressed on pancreatic β -cells and enteroendocrine cells.^{[1][2][3][4]} Its activation leads to the potentiation of glucose-stimulated insulin secretion (GSIS), making it a therapeutic target for type 2 diabetes.^{[1][2][5]} This guide will compare AMG 837 to other GPR40 agonists, including full agonists like AM-1638 and AM-6226, and another partial agonist, TAK-875, to provide a comprehensive overview of its pharmacological profile.

Comparative In Vitro Efficacy and Potency

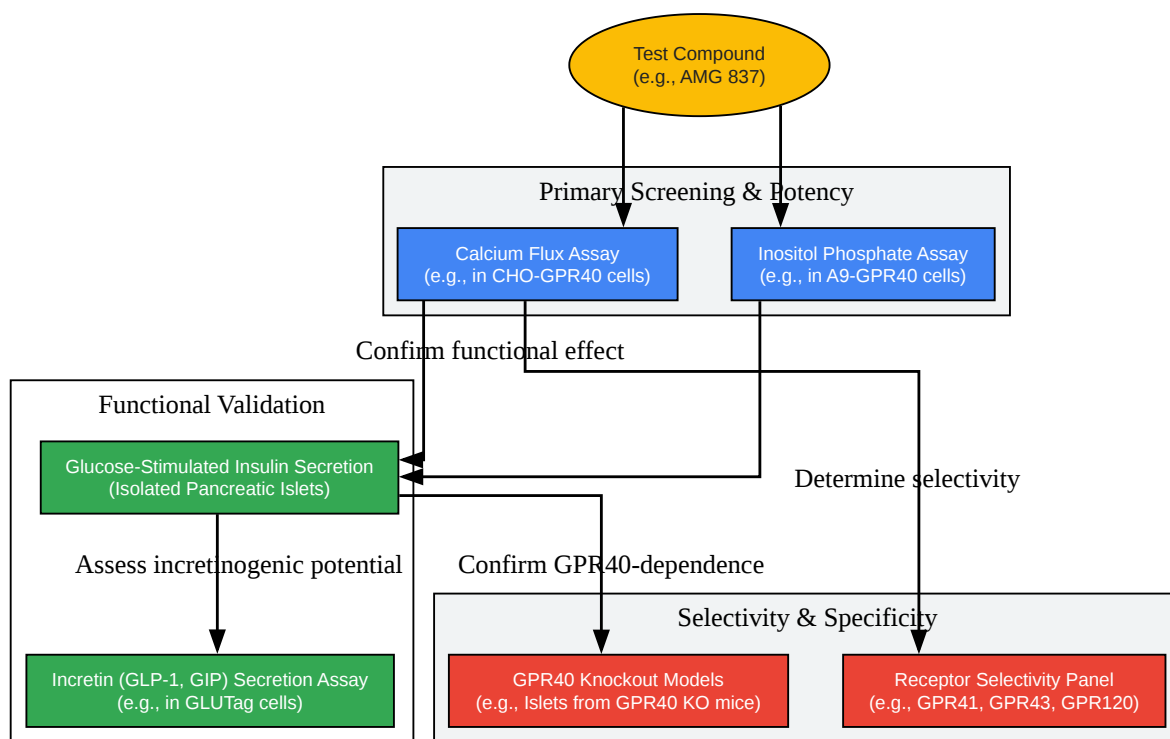
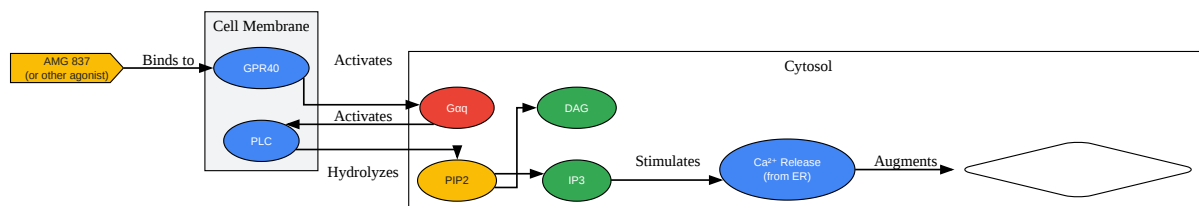
The following tables summarize the in vitro performance of AMG 837 and its alternatives in various assays designed to measure GPR40 activation.

Compound	Assay	Cell Line	Target	EC50 (nM)	Emax (%)	Species
AMG 837	Ca2+ Flux	CHO	GPR40	13.5 ± 0.8	Partial Agonist	Human
Ca2+ Flux	CHO	GPR40	22.6 ± 1.8	-	Mouse	
Ca2+ Flux	CHO	GPR40	31.7 ± 1.8	-	Rat	
Inositol Phosphate	A9	GPR40	7.8 ± 1.2	-	-	
Inositol Phosphate	GLUTag	GPR40	-	Lower than AM-1638	Mouse	
GSIS	Isolated Islets	GPR40	142 ± 20	-	Rodent	
AM-1638	Ca2+ Flux	CHO	GPR40	12.9 ± 1.4	Full Agonist	Mouse
Inositol Phosphate	A9	GPR40	-	Full Agonist	-	
Inositol Phosphate	GLUTag	GPR40	-	3-4 fold > AMG 837	Mouse	
GSIS	Isolated Islets	GPR40	990 ± 150	3-4 fold > AMG 837	Mouse	
AM-6226	Ca2+ Flux	CHO	GPR40	-	Full Agonist	-
GSIS	Isolated Islets	GPR40	940 ± 600	3-4 fold > AMG 837	Mouse	
TAK-875	Ca2+ Flux	-	GPR40	14	-	Human

EC50 represents the concentration of the compound that produces 50% of its maximal effect.
Emax represents the maximum effect of the compound.

GPR40 Signaling Pathway

Activation of GPR40 by agonists like AMG 837 primarily initiates a $G\alpha_q$ -mediated signaling cascade. This pathway involves the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca^{2+}), which is a key step in augmenting glucose-stimulated insulin secretion from pancreatic β -cells.



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